

N-tert-Butyldiethanolamine: A Versatile Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: *N*-tert-Butyldiethanolamine

Cat. No.: B146128

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

N-tert-Butyldiethanolamine (TBDEA) is a sterically hindered tertiary amine that has emerged as an effective and versatile basic catalyst in a variety of organic reactions. Its bulky tert-butyl group, combined with the presence of two hydroxyl groups, imparts unique properties that enable it to facilitate complex molecular transformations with high efficiency. This document provides detailed application notes and experimental protocols for the use of **N-tert-Butyldiethanolamine** as a catalyst in the synthesis of valuable heterocyclic compounds.

Catalytic Applications of N-tert-Butyldiethanolamine

N-tert-Butyldiethanolamine has demonstrated significant catalytic activity in multicomponent reactions, particularly in the synthesis of pyran and chromene derivatives. These scaffolds are of considerable interest in medicinal chemistry and drug discovery due to their diverse biological activities.

One-Pot Synthesis of Tetrahydrobenzo[b]pyran and 2-Amino-4H-chromene Derivatives

A notable application of **N-tert-Butyldiethanolamine** is in the one-pot, three-component synthesis of tetrahydrobenzo[b]pyran and 2-amino-4H-chromene derivatives. This reaction typically involves the condensation of an aldehyde, an active methylene compound (such as malononitrile), and a C-H acid (like dimedone or a substituted phenol). TBDEA acts as a basic

catalyst, promoting the initial Knoevenagel condensation followed by a Michael addition and subsequent cyclization to afford the desired heterocyclic products in high yields.

The general reaction scheme is as follows:

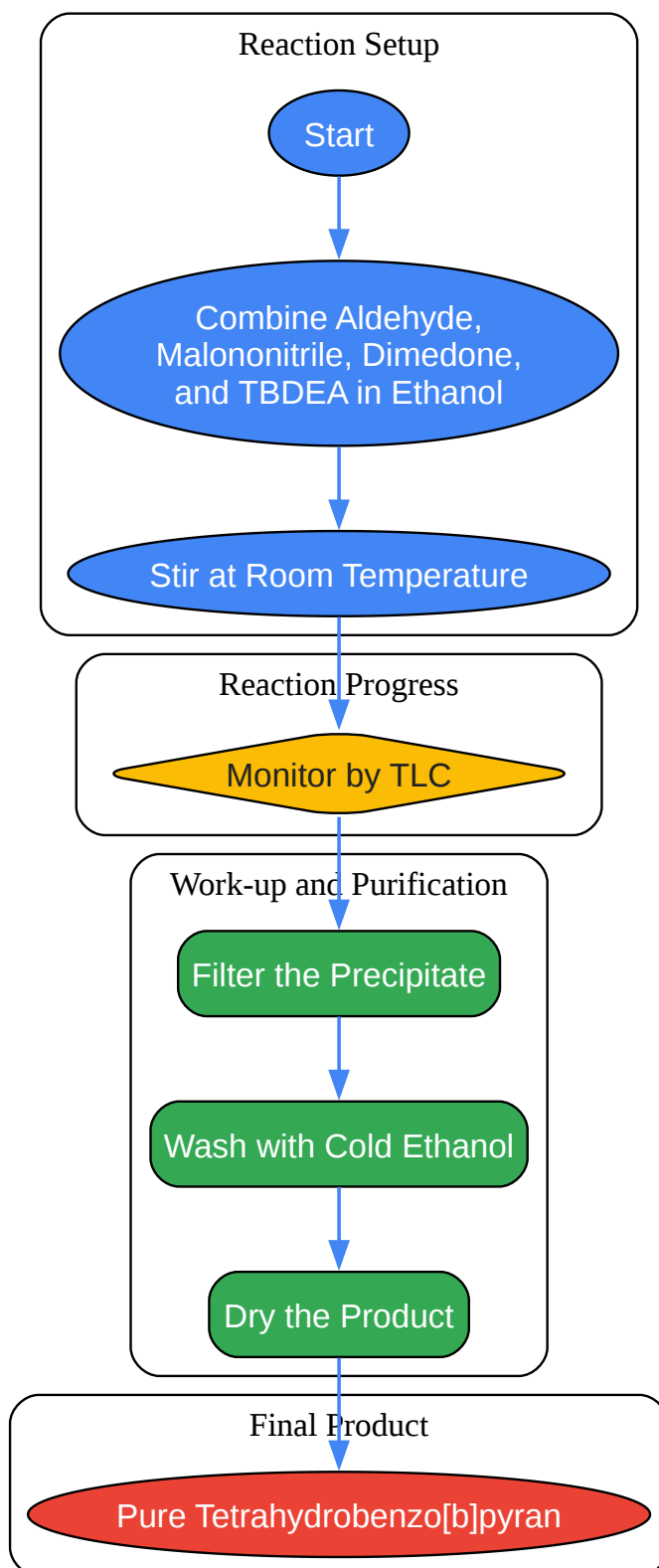
Quantitative Data Summary

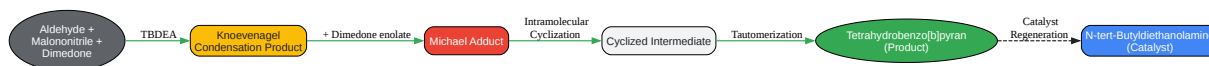
The following table summarizes the catalytic efficiency of **N-tert-Butyldiethanolamine** in the synthesis of various tetrahydrobenzo[b]pyran derivatives from different aromatic aldehydes, dimedone, and malononitrile.

Entry	Aldehyde (Ar)	Product	Time (min)	Yield (%)
1	C ₆ H ₅	2-amino-3-cyano-4-phenyl-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	30	95
2	4-MeC ₆ H ₄	2-amino-3-cyano-4-(4-methylphenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	35	92
3	4-MeOC ₆ H ₄	2-amino-3-cyano-4-(4-methoxyphenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	40	90
4	4-ClC ₆ H ₄	2-amino-3-cyano-4-(4-chlorophenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	30	94

5	4-NO ₂ C ₆ H ₄	2-amino-3-cyano-4-(4-nitrophenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	25	98
6	3-NO ₂ C ₆ H ₄	2-amino-3-cyano-4-(3-nitrophenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	28	96
7	2-ClC ₆ H ₄	2-amino-3-cyano-4-(2-chlorophenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	45	88
8	2,4-Cl ₂ C ₆ H ₃	2-amino-3-cyano-4-(2,4-dichlorophenyl)-7,7-dimethyl-5-oxo-5,6,7,8-tetrahydro-4H-benzo[b]pyran	40	85

Experimental Workflow





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